UPLC-MS/MS for quantifying N-(2-furylmethyl)piperidine-4-carboxamide impurities

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Compound of Interest

Compound Name:	*N-(2-furylmethyl)piperidine-4-carboxamide*
CAS No.:	*429633-39-6*
Cat. No.:	*B1333961*

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Abstract

This application note details a robust UPLC-MS/MS methodology for the quantification of **N-(2-furylmethyl)piperidine-4-carboxamide**, a potentially genotoxic process impurity often found in the synthesis of piperidine-based active pharmaceutical ingredients (APIs). The protocol addresses specific chemical challenges: the high basicity of the piperidine moiety (pKa ~11) which causes chromatographic tailing, and the potential acid-sensitivity of the furan ring. By utilizing Charged Surface Hybrid (CSH) column technology and a specific Multiple Reaction Monitoring (MRM) strategy, this method achieves a Lower Limit of Quantitation (LLOQ) suitable for ICH M7 compliance (< 1.5 µ g/day intake limits).

Introduction & Regulatory Context

1.1 The Analytical Challenge **N-(2-furylmethyl)piperidine-4-carboxamide** presents a dual challenge in liquid chromatography:

- Piperidine Basicity: The secondary amine on the piperidine ring is highly basic. On traditional C18 silica columns, this moiety interacts with residual silanols, leading to severe peak tailing,

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variable retention times, and reduced sensitivity.

- Furan Stability: While the amide bond is stable, the furan ring can undergo oxidative ring opening or polymerization under harsh acidic conditions or high temperatures, requiring careful optimization of the ionization source.

1.2 Regulatory Framework Under ICH M7(R2) guidelines, impurities containing structural alerts (such as furan derivatives) must be controlled to levels that pose negligible carcinogenic risk. For a standard daily dose, this often requires quantification at the ppm (parts per million) level relative to the API. This protocol is designed to meet the validation requirements of ICH Q2(R2).

Method Development Strategy

2.1 Chromatographic Logic: Overcoming the "Amine Effect" Standard high-pH mobile phases (ammonium hydroxide) suppress the ionization of the piperidine amine, improving peak shape but often reducing MS sensitivity in positive mode. Conversely, acidic mobile phases (formic acid) maximize ionization ([M+H]+) but exacerbate silanol interactions.

- The Solution: We utilize a Charged Surface Hybrid (CSH) C18 column. The CSH particle surface carries a low-level positive charge that repels the protonated amine, effectively mitigating secondary silanol interactions even under acidic conditions. This allows us to use 0.1% Formic Acid for maximum MS signal without sacrificing peak symmetry.

2.2 Mass Spectrometry: Fragmentation Prediction The molecule (MW ~208.26 Da) ionizes readily in ESI(+).

- Precursor: [M+H]+ = 209.3 m/z.
- Primary Fragment (Quantifier): Cleavage of the amide bond typically yields the furfuryl cation (m/z ~81.0) or the piperidine-carbonyl fragment.
- Secondary Fragment (Qualifier): Loss of the furan ring or fragmentation of the piperidine ring.

Experimental Protocol

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Reagents and Standards

- Reference Standard: **N-(2-furylmethyl)piperidine-4-carboxamide** (>98% purity).
- Internal Standard (IS): **N-(2-furylmethyl)piperidine-4-carboxamide**-d4 (Deuterated analog recommended to compensate for matrix effects).
- Solvents: LC-MS Grade Acetonitrile (ACN), Water, and Formic Acid (FA).

Instrument Configuration

- LC System: Ultra-Performance Liquid Chromatography (e.g., Waters ACQUITY UPLC or Agilent 1290 Infinity).
- Detector: Triple Quadrupole Mass Spectrometer (e.g., Sciex 6500+ or Waters Xevo TQ-XS).
- Column: ACQUITY UPLC CSH C18, 1.7 µm, 2.1 x 100 mm.

Chromatographic Conditions

Parameter	Setting
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Flow Rate	0.4 mL/min
Column Temp	40°C
Injection Volume	2.0 µL
Run Time	6.0 Minutes

Gradient Table:

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Time (min)	%A (Aqueous)	%B (Organic)	Curve
0.0	**95**	**5**	**Initial**
0.5	95	5	Hold
3.5	5	95	Linear
4.5	5	95	Wash
4.6	95	5	Re-equilibrate

| 6.0 | 95 | 5 | End |

MS/MS Parameters (ESI Positive)

Parameter	Value	Rationale
Ionization Mode	ESI (+)	Protonation of secondary amine.[1]
Capillary Voltage	2.5 kV	Moderate voltage prevents in-source fragmentation of furan.
Desolvation Temp	500°C	Ensures complete solvent evaporation for high sensitivity.
Cone Gas	150 L/Hr	Prevents source contamination.

MRM Transitions: Note: Collision Energies (CE) must be optimized for the specific instrument.

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Compound	Precursor (m/z)	Product (m/z)	Type	Est. CE (eV)
Target Impurity	209.3	81.1	Quantifier (Furfuryl cation)	25
Target Impurity	209.3	126.1	Qualifier (Piperidine-CO)	18
Target Impurity	209.3	84.1	Qualifier (Piperidine ring)	35
Internal Standard	213.3	81.1	Quantifier	25

Visual Workflows

Figure 1: Analytical Workflow for Impurity Quantification



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Caption: Step-by-step analytical workflow ensuring separation of the polar impurity from the API matrix.

Figure 2: Troubleshooting Decision Tree

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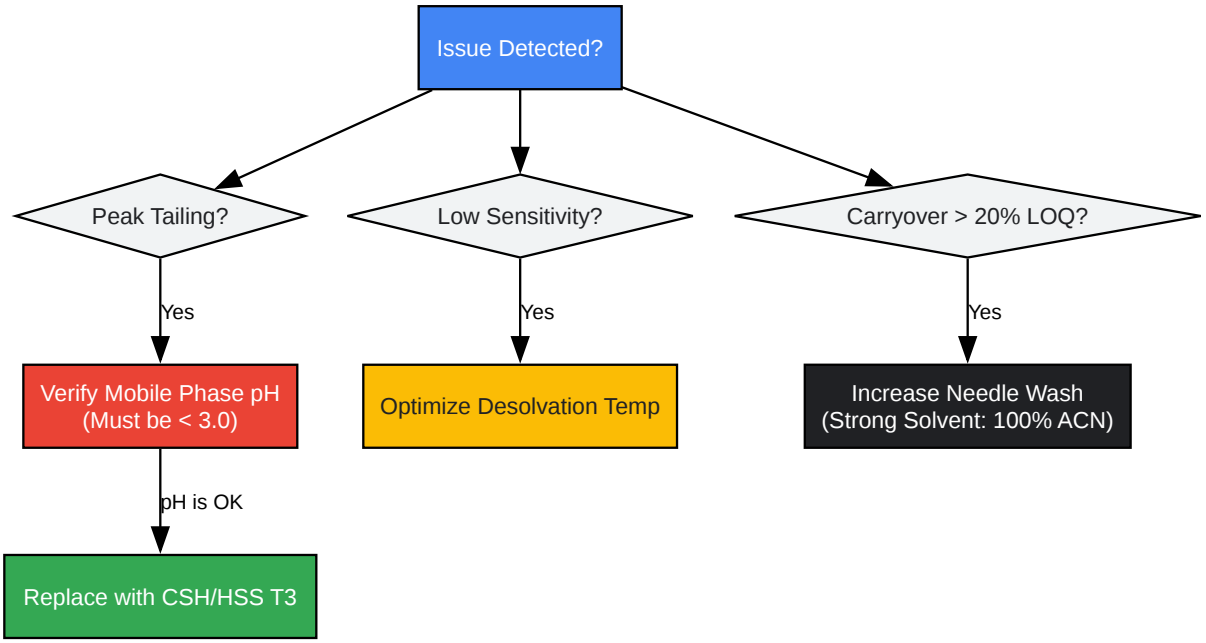

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Caption: Logic tree for resolving common chromatographic issues associated with piperidine derivatives.

Validation Parameters (ICH Q2(R2) Compliant)

To ensure the method is "fit for purpose," the following validation criteria must be met:

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Parameter	Acceptance Criteria	Rationale
Specificity	No interference at RT of impurity in blank/placebo.	Ensures signal is from the impurity only.
Linearity	$R^2 \geq 0.990$ over 0.5 – 100 ng/mL range.	Covers expected impurity levels (ppm).
Accuracy	Recovery 80% – 120% at 3 levels (LOQ, 100%, 150%).	Verifies extraction efficiency.
Precision	RSD ≤ 10% (n=6).	Ensures reproducibility.
LOQ	S/N ≥ 10.	Must meet the TTC (Threshold of Toxicological Concern).

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